

# Technical Procurement & Synthesis Guide: 4-Chloro-8-(methylsulfonyl)quinoline

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## Compound of Interest

Compound Name:	4-Chloro-8-(methylsulfonyl)quinoline
CAS No.:	114935-95-4
Cat. No.:	B048149

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## Executive Summary & Therapeutic Context[1]

**4-Chloro-8-(methylsulfonyl)quinoline** is a high-value heterocyclic intermediate used primarily in the synthesis of next-generation Tyrosine Kinase Inhibitors (TKIs). It serves as a critical scaffold for modifying the "hinge-binding" region of kinase targets. Structurally, it is an analog of the quinoline core found in drugs like Lenvatinib (Lenvima), but with a methylsulfonyl (mesyl) group at the C8 position.

Why this molecule matters:

- **Metabolic Stability:** The C8-sulfonyl group blocks metabolic oxidation (CYP450) often seen at the electron-rich C8 position of standard quinolines.
- **Electronic Effects:** The strong electron-withdrawing nature of the sulfone ( ) enhances the reactivity of the C4-chloride towards nucleophilic aromatic substitution ( ), facilitating the attachment of complex amines or ethers.

**Current Market Status:** This compound is not a commodity chemical. It is classified as a Tier 3 Custom Synthesis Target. It is rarely available in stock catalogs and typically requires Made-to-Order (MTO) procurement or in-house synthesis.

## Synthetic Pathways & Process Chemistry

Since this compound is not widely stocked, the most reliable method for acquisition is synthesis. The Gould-Jacobs Reaction is the industry standard for generating 4-hydroxyquinolines (the precursor to 4-chloro) with specific substitution patterns.

### Recommended Route: The Gould-Jacobs Protocol

This pathway is preferred over the Skraup synthesis because it regioselectively installs the oxygen at C4, which is essential for the subsequent chlorination.

#### Step-by-Step Methodology

- Condensation:
  - Reactants: 2-(Methylsulfonyl)aniline + Diethyl ethoxymethylenemalonate (EMME).
  - Conditions: Heat neat or in ethanol at 100°C.
  - Mechanism: Addition-elimination yields the enamine intermediate.
- Cyclization (The Critical Step):
  - Conditions: High temperature (250°C) in Dowtherm A (diphenyl ether/biphenyl eutectic).
  - Product: Ethyl 4-hydroxy-8-(methylsulfonyl)quinoline-3-carboxylate.
- Hydrolysis & Decarboxylation:
  - Conditions: Reflux in aqueous NaOH (saponification), followed by acidification and heating in diphenyl ether to remove the C3-carboxyl group.
  - Intermediate: 8-(Methylsulfonyl)quinolin-4-ol.
- Chlorination:
  - Reagent: Phosphorus oxychloride (
  - ).

- Conditions: Reflux (80–100°C).
- Workup: Quench on ice/ammonia.

## Visualization: Synthetic Workflow



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Figure 1: The Gould-Jacobs synthetic pathway for regiospecific synthesis of the target quinoline.

## Quality Assurance & Analytical Protocols

To ensure the integrity of the scaffold for medicinal chemistry, the following self-validating QC system must be used.

### Specification Table

Parameter	Acceptance Criteria	Method
Appearance	Off-white to pale yellow solid	Visual
Purity (HPLC)	> 97.0% (Area %)	C18 Reverse Phase, MeCN/H2O gradient
Identity (H-NMR)	Distinct singlets for -SO <sub>2</sub> Me (~3.2 ppm) and C4-H absence	400 MHz DMSO-d <sub>6</sub>
Chlorine Content	Positive Beilstein / Mass Spec confirmation	LC-MS (ESI+)
Regioisomer Check	Absence of 6- or 7- isomers	2D-NMR (NOESY)

### Critical Impurity Profile

- Hydrolysis Product: 8-(methylsulfonyl)quinolin-4-ol. (Result of incomplete chlorination or moisture exposure).

- Detection: Shift in HPLC RT; appearance of broad OH stretch in IR.
- Phosphorylated Artifacts: Occasional side reaction from  
.
- Mitigation: Thorough basic wash (NaHCO<sub>3</sub>) during workup.

## Procurement Intelligence: Supplier & Price Analysis

Market Reality: As of Q1 2026, there are no global distributors (Sigma, Fisher, TCI) holding bulk stock of this specific isomer. It is a "Virtual Catalog" item for most vendors.

## Sourcing Strategy: Build vs. Buy

You have three tiers of procurement options.[\[1\]](#)[\[2\]](#)

### Tier 1: Custom Synthesis (Recommended for < 10g)

- Vendors: Enamine (Ukraine/Latvia), WuXi AppTec (China), Syngene (India).
- Lead Time: 4–6 weeks.
- Price Estimate:
  - Setup Fee: \$2,500 – \$4,000 (FTE equivalent).
  - Unit Cost: ~\$500/g for the first 5 grams.
- Pros: Guaranteed purity, full analytics (CoA).

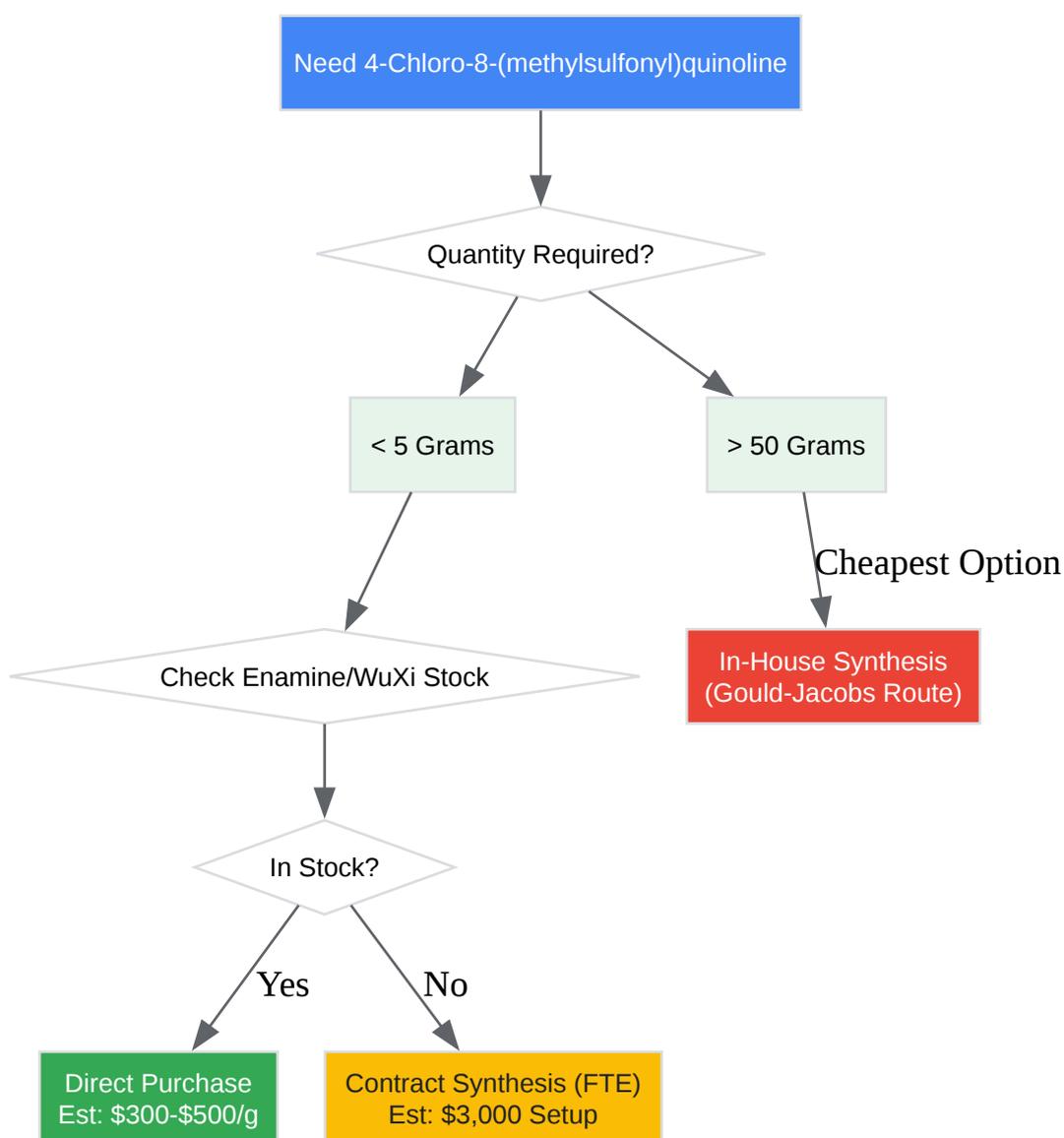
### Tier 2: Catalog Aggregators (High Risk)

- Vendors: MolPort, PubChem vendors.
- Risk: These vendors often list "virtual stock." When you order, they attempt to source it or synthesize it, often leading to months of delay or cancellation.
- Verification: Always ask for a current batch CoA before issuing a PO. If they cannot provide one within 24 hours, they do not have the stock.

### Tier 3: In-House Synthesis (Recommended for > 50g)

- Cost: Raw materials (Aniline, EMME, POCl<sub>3</sub>) are inexpensive (<\$50 total).
- Labor: 1 Chemist / 1 Week.
- Safety: Requires handling  
and high-temp Dowtherm A.

### Procurement Decision Tree



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Figure 2: Strategic decision matrix for sourcing substituted quinolines.

## Handling & Stability

- Storage: Store at +4°C under inert atmosphere (Argon/Nitrogen). The C4-chloride is reactive; moisture can slowly hydrolyze it back to the quinolone (OH form).
- Reactivity: The sulfone group makes the ring electron-deficient. Avoid strong reducing agents unless reduction of the sulfone is intended.
- Safety: The compound is likely a skin/eye irritant.

residues in crude material can generate HCl gas upon contact with moisture.

## References

- Gould-Jacobs Reaction Mechanism
  - Title: The Synthesis of 4-Hydroxyquinolines via the Gould-Jacobs Reaction.
  - Source: Organic Reactions (Wiley).
  - URL:[[Link](#)]
- Synthesis of 8-Substituted Quinolines
  - Title: Synthesis, Reactions and Medicinal Uses of Quinoline Derivatives.[2][3]
  - Source: Pharmaguideline / BenchChem Technical Notes.
- Lenvatinib (Analog)
  - Title: Discovery of Lenvatinib (E7080): A Novel Multi-Targeted Tyrosine Kinase Inhibitor.
  - Source: ACS Medicinal Chemistry Letters.
  - URL:[[Link](#)]
- General Quinoline Chlorination Protocols
  - Title: Chlorination of hydroxyquinolines using POCl<sub>3</sub>.[\[4\]](#)

- Source: Organic Syntheses, Coll.[5][6] Vol. 3, p. 272.
- URL:[[Link](#)]

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## Sources

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